Advanced Structural Elucidation of N-Ethyl-Neohexylamine Derivatives: A Methodological Guide

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Compound of Interest

Compound Name:	*(2,2-Dimethylbutyl)(ethyl)amine*
CAS No.:	*1199778-16-9*
Cat. No.:	*B1465210*

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Pharmacological Rationale: The Role of the Neohexyl Motif

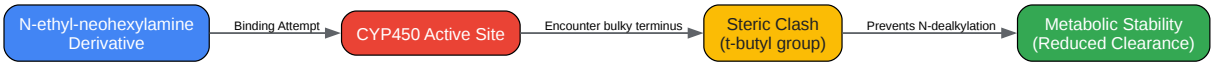
In modern drug development, the structural modification of aliphatic amines is a critical strategy for optimizing pharmacokinetic profiles. N-ethyl-neohexylamine, formally known as1[1], serves as a highly specialized building block.

The incorporation of the neohexyl (3,3-dimethylbutyl) group is not merely a method to increase lipophilicity; it is a deliberate steric maneuver. This bulky moiety has been successfully utilized in the rational design of 2[2] and in the development of3[3].

The Causality of Steric Shielding: Cytochrome P450 (CYP450) enzymes typically target secondary and tertiary amines for rapid oxidative N-dealkylation, leading to high metabolic clearance. The terminal tert-butyl group of the neohexyl chain creates a profound steric clash within the CYP450 active site. This physical obstruction prevents the enzyme from achieving

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the necessary geometry to oxidize the adjacent alpha-carbons, thereby drastically reducing clearance rates and prolonging the drug's in vivo half-life.



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Fig 1. Mechanism of CYP450 steric shielding by the neohexyl group.

Spectroscopic Elucidation: NMR Characteristics

To confirm the structural integrity of synthesized N-ethyl-neohexylamine derivatives, Nuclear Magnetic Resonance (NMR) spectroscopy is the gold standard. The analytical challenge lies in distinguishing the neohexyl aliphatic chain from the N-ethyl group.

The Causality of Solvent Selection: Deuterated chloroform ($CDCl_3$) is strictly selected over protic solvents like Methanol-d_4. $CDCl_3$ provides a non-polar environment that prevents the rapid chemical exchange of the secondary amine proton (N-H). This allows the N-H proton to be observed as a broad singlet and preserves the scalar coupling networks of the adjacent CH_2 groups.

The 3,3-dimethylbutyl group yields a highly diagnostic4[4], which serves as the primary anchor point for structural assignment.

Table 1: Quantitative NMR Data Summarization

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Nucleus	Chemical Shift (ppm)	Multiplicity	Integration	Coupling (J in Hz)	Structural Assignment
^{1}H	0.90	s	9H	-	Neohexyl tert-butyl (-$C(CH_3)_3$)
^{1}H	1.10	t	3H	7.2	Ethyl methyl (N-CH_2-CH_3)
^{1}H	1.45	m	2H	-	Neohexyl aliphatic (-CH_2-$C(CH_3)_3$)
^{1}H	2.65	m	2H	-	Neohexyl amine adjacent (N-CH_2-)
^{1}H	2.75	q	2H	7.2	Ethyl amine adjacent (N-CH_2-)
^{1}H	1.60	br s	1H	-	Secondary amine (N-H)
^{13}C	29.5	s	-	-	Neohexyl tert-butyl carbons
^{13}C	48.5	s	-	-	Neohexyl N-CH_2 carbon

Mass Spectrometry: Fragmentation Pathways

While NMR establishes atomic connectivity, Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) confirms the exact mass and structural sub-units.

The Causality of Ionization and Fragmentation: Electrospray Ionization in positive mode (ESI+) is utilized because the secondary amine readily accepts a proton, yielding a robust $[M+H]^+$ ion

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at m/z 130.16. During Collision-Induced Dissociation (CID), the molecule fragments at its weakest thermodynamic points. The neohexyl group characteristically undergoes a neutral loss of isobutylene (56 Da) via an inductive cleavage mechanism. This specific loss is a definitive, self-validating marker for the presence of a tert-butyl-terminated aliphatic chain.

Table 2: LC-MS/MS (ESI+) Fragmentation Data

Precursor Ion (m/z)	Product Ion (m/z)	Neutral Loss (Da)	Proposed Formula	Fragmentation Mechanism
130.16	130.16	-	$[C_{8}H_{20}N]^+$	Intact molecular ion[M+H]$^+$
130.16	74.09	56.07	$[C_4H_{12}N]^+$	Loss of isobutylene (C_4H_8) via inductive cleavage
130.16	58.06	72.10	$[C_3H_8N]^+$	Loss of neohexyl radical, retaining ethylamine moiety

Self-Validating Experimental Protocols

To ensure rigorous scientific integrity, the following methodologies are designed as self-validating systems, incorporating mandatory checkpoints to prevent downstream data corruption.

Protocol A: High-Resolution NMR Acquisition

- Sample Preparation: Dissolve 15 mg of the N-ethyl-neohexylamine derivative in 0.6 mL of $CDCl_3$ containing 0.03% v/v Tetramethylsilane (TMS).
- Instrument Tuning: Insert the sample into a 500 MHz NMR spectrometer. Tune and match the probe to ^1H and ^{13}C frequencies.

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- Self-Validation Checkpoint (Lock & Shim): Lock onto the deuterium signal of $CDCl_3$. Perform 3D gradient shimming. Validation: The lock level must remain stable >80%, and the TMS peak full-width at half-maximum (FWHM) must be <1.0 Hz. If not, manual shimming of Z1 and Z2 is required.

- Acquisition: Acquire ^1H NMR (16 scans, 2s relaxation delay) and 2D-COSY (to definitively separate the overlapping ethyl and neohexyl CH_2 spin systems).

- Processing: Apply Fourier transform, phase correction, and reference the TMS peak to exactly 0.00 ppm.

Protocol B: LC-MS/MS Fragmentation Analysis

- Sample Dilution: Dilute the compound to 1 µg/mL in a 50:50 mixture of LC-grade Water:Acetonitrile containing 0.1% Formic Acid.

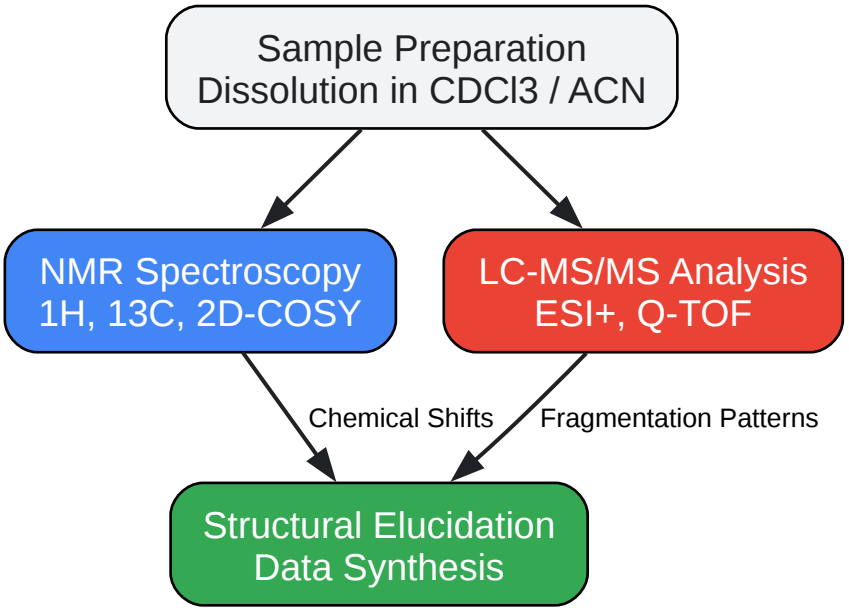
- Chromatography: Inject 5 µL onto a C18 reverse-phase column using a gradient elution profile.

- Ionization Setup: Configure the ESI source in positive mode. Set capillary voltage to 3.5 kV and desolvation temperature to 350°C.

- Self-Validation Checkpoint (Precursor Isolation): Isolate the precursor ion at m/z 130.16 in the first quadrupole (Q1). Validation: Ensure the isotopic pattern matches the theoretical distribution for $C^{\S}H_{2\,0}N$ before applying collision energy.

- CID Fragmentation: Apply argon gas collision energy at 20 eV in the collision cell (Q2) and record the product ions in the Time-of-Flight (TOF) analyzer.

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Fig 2. Self-validating analytical workflow for structural elucidation.

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